Application Note: Solid-Phase Peptide Synthesis of Beta-Amyloid (35-25)

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Compound of Interest

Compound Name:	*Beta-Amyloid (35-25)*
Cat. No.:	*B1578730*

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(35-25)

Abstract

This application note details the optimized protocol for the solid-phase peptide synthesis (SPPS) of **Beta-Amyloid (35-25)** (

-Met-Leu-Gly-Ile-Ile-Ala-Gly-Lys-Asn-Ser-Gly-

). While the forward sequence A

(25-35) is a primary neurotoxic domain of the Alzheimer’s amyloid precursor protein, the reverse sequence A

(35-25) serves as the critical negative control in neurobiological assays. Despite its use as an "inactive" control, the hydrophobicity of the Ile-Ile-Ala core presents significant synthetic challenges, including on-resin aggregation and incomplete coupling. This guide provides a self-validating Fmoc/tBu methodology, emphasizing methionine protection and aggregation-disrupting strategies to ensure high purity (>95%) and correct secondary structure behavior.

Introduction & Strategic Planning

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Sequence Analysis

The target sequence is the retro-inverso (reverse) analog of the toxic A

(25-35) fragment.

- Target Sequence (N

  C): Met - Leu - Gly - Ile - Ile - Ala - Gly - Lys - Asn - Ser - Gly[1][2]
- Molecular Weight: ~1060.3 Da
- Hydrophobicity Index: High (Contains Ile-Ile, Leu, Met).
- Synthetic Difficulty: Moderate-High. The Ile-Ile bond is sterically hindered and prone to incomplete coupling. The N-terminal Methionine is highly susceptible to oxidation during cleavage.

The "Control" Paradox

Researchers often underestimate the synthesis of control peptides. A

(35-25) must be synthesized with the same rigor as the active fragment. Impurities (e.g., deletion sequences missing an Isoleucine) can alter the aggregation kinetics, leading to false positives in toxicity assays.

Strategic Decisions

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Parameter	Choice	Rationale
Resin	Pre-loaded Fmoc-Gly-Wang Resin	C-terminal Glycine is achiral, eliminating racemization risks during loading. Wang linker generates the native carboxylic acid C-terminus required for biological relevance.
Chemistry	Fmoc/tBu	Standard robust chemistry.
Coupling Reagents	DIC / Oxyma Pure	Superior to HBTU/DIEA for hydrophobic sequences; reduces racemization risk at Cys/His (not present here, but general best practice) and improves coupling efficiency in "difficult" sequences.
Aggregation Control	Double Coupling (Ile, Ile)	The Ile-Ile motif induces -sheet formation on-resin. Double coupling ensures complete conversion.
Methionine Protection	N Atmosphere & Scavengers	Met is the final residue.[1] Oxidation to Met-sulfoxide (Da) is the primary degradation pathway.

Detailed Protocol: Solid-Phase Synthesis

Materials Preparation

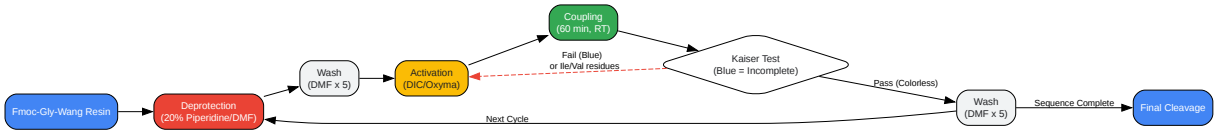
- Resin: Fmoc-Gly-Wang Resin (Loading: 0.3 - 0.5 mmol/g). Note: Low loading is preferred to minimize inter-chain aggregation.
- Amino Acids: Standard Fmoc-protected AA (Fmoc-Ser(tBu)-OH, Fmoc-Asn(Trt)-OH, Fmoc-Lys(Boc)-OH, etc.).

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- Solvents: DMF (Peptide grade), DCM, NMP (optional for difficult couplings).

Synthesis Cycle Workflow

The following diagram outlines the optimized synthesis loop, specifically flagging the "Double Couple" steps for the hydrophobic core.



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Figure 1: SPPS Cycle with decision logic for difficult hydrophobic couplings (Ile-Ile).

Step-by-Step Methodology

Step 1: Resin Swelling

- Weigh 0.1 mmol of Fmoc-Gly-Wang resin into a reaction vessel.
- Add DCM (5 mL) and swell for 30 minutes. Drain.
- Wash with DMF (

  mL).

Step 2: Fmoc Deprotection[3]

- Add 20% Piperidine in DMF (5 mL).
- Agitate for 5 minutes. Drain.
- Add fresh 20% Piperidine in DMF (5 mL).

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- Agitate for 15 minutes. Drain.
- Wash with DMF (

  mL). Critical: Ensure all piperidine is removed to prevent premature Fmoc removal of the incoming AA.

Step 3: Activation & Coupling

Standard Residues (Ser, Asn, Lys, Gly, Ala, Leu):

- Dissolve Fmoc-AA-OH (5 eq) and Oxyma Pure (5 eq) in minimal DMF.
- Add DIC (5 eq).
- Add mixture to resin immediately. Agitate for 60 minutes.

Difficult Residues (Ile, Ile, Met):

- Double Couple: Perform the standard coupling (60 min). Drain. Do not deprotect.
- Repeat coupling with fresh reagents (Fmoc-AA/DIC/Oxyma) for 45 minutes.
- Why? The steric bulk of Isoleucine combined with the growing hydrophobic chain causes resin collapse. The second hit ensures >99% incorporation.

Step 4: Final N-Terminal Processing

- After coupling the final Methionine, perform the final Fmoc deprotection.
- Wash extensively with DMF (

  ), then DCM (

).
- Dry resin under nitrogen flow.

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Cleavage & Workup (The "Methionine Safety" Protocol)

Methionine is the N-terminal residue. If oxidized, the peptide becomes useless as a control.

Cleavage Cocktail Preparation

Prepare Reagent K (optimized for Met/Trp containing peptides):

- TFA (Trifluoroacetic acid): 82.5%
- Phenol: 5%
- Water: 5%
- Thioanisole: 5%
- EDT (1,2-Ethanedithiol): 2.5%

Note: EDT and Thioanisole are critical scavengers to prevent Met oxidation and alkylation.

Cleavage Procedure

- Add cold cleavage cocktail to the dry resin (10 mL per gram of resin).
- Agitate gently for 2.5 - 3 hours at room temperature.
- Filter resin and collect the filtrate.
- Precipitate peptide by adding filtrate dropwise into ice-cold Diethyl Ether (

  volume).
- Centrifuge (3000 rpm, 5 min, 4°C). Decant ether.
- Wash pellet with cold ether (

).

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Purification & Handling (Application Scientist Insights)

HPLC Purification

- Column: C18 Reverse Phase (Semi-prep).
- Buffer A: Water + 0.1% TFA.
- Buffer B: Acetonitrile + 0.1% TFA.
- Gradient: 10% to 60% B over 40 minutes. (Amyloids elute late due to hydrophobicity).
- Detection: UV at 214 nm.

Handling & Storage (Critical for Amyloids)

Even the "control" peptide can aggregate if mishandled, leading to variability in experiments.

The HFIP Pre-treatment Protocol: Before using the peptide in any biological assay, you must "reset" its structure to a monomeric state.

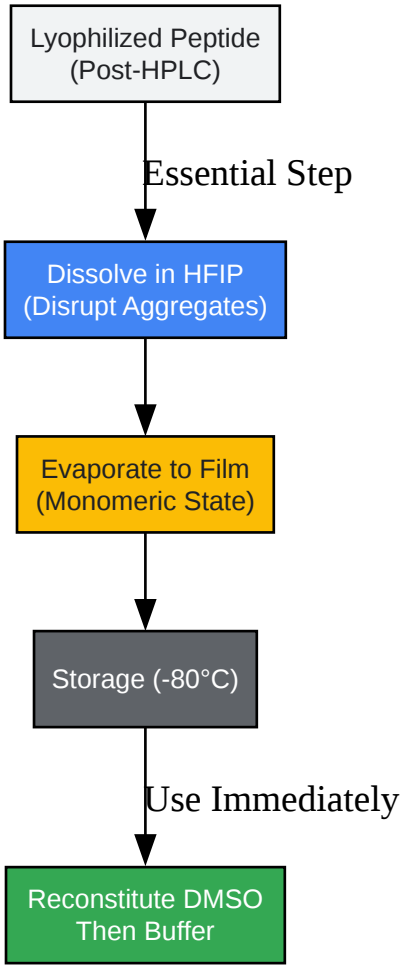
- Dissolve lyophilized A

  (35-25) in 100% HFIP (Hexafluoroisopropanol) to 1 mM.
- Incubate for 1 hour at RT to disrupt any pre-formed

  -sheets.
- Aliquot into microcentrifuge tubes.
- Evaporate HFIP (SpeedVac or N

  stream) to form a thin peptide film.
- Store films at -80°C.
- On day of experiment: Reconstitute film in anhydrous DMSO (to 5 mM), then dilute into buffer.

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Figure 2: Mandatory pre-treatment workflow to ensure monomeric starting state.

Troubleshooting & QC

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Issue	Probable Cause	Solution
Mass +16 Da	Methionine Oxidation	Old cleavage cocktail or insufficient scavengers. Use fresh EDT/Thioanisole.
Deletion (-113 Da)	Missing Isoleucine	Incomplete coupling at Ile-Ile. Use double coupling and check Kaiser test strictly.
Insolubility	-sheet aggregation	Dissolve in TFA or HFIP first, then dilute. Do not attempt to dissolve directly in PBS.

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